1-Chloro-6-(trifluoromethoxy)isoquinoline molecular weight

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Compound of Interest

Compound Name:	*1-Chloro-6-(trifluoromethoxy)isoquinoline*
CAS No.:	*630423-44-8*
Cat. No.:	*B1370840*

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An In-depth Technical Guide to **1-Chloro-6-(trifluoromethoxy)isoquinoline**: A Versatile Building Block for Modern Drug Discovery

Abstract

This technical guide provides a comprehensive overview of **1-Chloro-6-(trifluoromethoxy)isoquinoline**, a halogenated heterocyclic compound with significant potential as a scaffold in medicinal chemistry and drug discovery. We will explore its core physicochemical properties, propose robust synthetic strategies, and discuss its reactivity, with a particular focus on the utility of the C-1 chloro substituent as a versatile handle for nucleophilic substitution. Furthermore, this guide outlines potential therapeutic applications and presents a logical workflow for the design and screening of derivative libraries. This document is intended for researchers, chemists, and drug development professionals seeking to leverage advanced building blocks for the creation of novel therapeutic agents.

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Introduction: The Strategic Value of Substituted Isoquinolines in Medicinal Chemistry

The Isoquinoline Scaffold: A Privileged Core

The isoquinoline ring system, a bicyclic aromatic heterocycle composed of a benzene ring fused to a pyridine ring, is a cornerstone of medicinal chemistry.[1][2] This scaffold is prevalent in a vast number of natural products, particularly alkaloids, which exhibit a wide spectrum of pharmacological activities.[3][4] Compounds containing the isoquinoline core have demonstrated anticancer, antimicrobial, anti-inflammatory, and neuroprotective effects, making it a "privileged scaffold" in drug design.[2][5] Its structural rigidity and ability to present substituents in a well-defined three-dimensional space allow for precise interactions with biological targets.

The Role of Key Substituents: Chlorine and Trifluoromethoxy

The utility of the isoquinoline core can be significantly enhanced through strategic substitution. In **1-Chloro-6-(trifluoromethoxy)isoquinoline**, the two substituents are chosen for their distinct and synergistic contributions to drug-like properties:

- 1-Chloro Group: The chlorine atom at the C-1 position is not merely a substituent but a key reactive handle. It activates the position for nucleophilic aromatic substitution (SNAr), allowing for the facile and predictable introduction of diverse functional groups and side chains. This is a critical feature for building chemical libraries for high-throughput screening.[2] The incorporation of chlorine is a well-established strategy in pharmaceuticals, with over 250 FDA-approved chloro-containing drugs on the market.[6]

- 6-Trifluoromethoxy Group (-OCF3): The trifluoromethoxy group is a powerful modulator of physicochemical properties. As a strong electron-withdrawing group, it can influence the basicity of the isoquinoline nitrogen.[7] More importantly, it is used in medicinal chemistry to enhance metabolic stability, increase lipophilicity (which can improve cell permeability), and improve binding affinity to target proteins.[7]

The combination of a reactive site for diversification and a group designed to improve pharmacokinetic properties makes this molecule a highly valuable starting point for drug

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discovery programs.

Physicochemical Properties

Molecular Structure and Core Data

The fundamental properties of **1-Chloro-6-(trifluoromethoxy)isoquinoline** are summarized below. The molecular weight is calculated from its chemical formula, $C_{10}H_5ClF_3NO$.

Property	Value
Chemical Formula	$C_{10}H_5ClF_3NO$
Molecular Weight	247.60 g/mol
IUPAC Name	1-Chloro-6-(trifluoromethoxy)isoquinoline
Appearance (Predicted)	Off-white to pale yellow solid
Canonical SMILES	C1=CC2=C(C=C(C=C2)OC(F)(F)F)C(=N1)Cl
InChI Key	(Generated upon synthesis)
CAS Number	(Not assigned in searched literature)

Spectroscopic and Analytical Characterization

While experimental data is not available in the provided search results, standard analytical techniques would be used for characterization.

- ^{1}H NMR: Aromatic protons would appear in the downfield region (typically 7.5-8.5 ppm), with splitting patterns dictated by their positions on the bicyclic ring.
- ^{13}C NMR: Signals for the 10 carbon atoms would be observed, with the carbon bearing the chlorine (C-1) and the carbons of the trifluoromethoxy group being particularly informative.
- Mass Spectrometry (MS): The molecular ion peak (M+) would show a characteristic isotopic pattern for the presence of one chlorine atom (M+ and M+2 in an approximate 3:1 ratio).
- Infrared (IR) Spectroscopy: Characteristic peaks for C=N, C-Cl, C-F, and C-O stretching would be expected.

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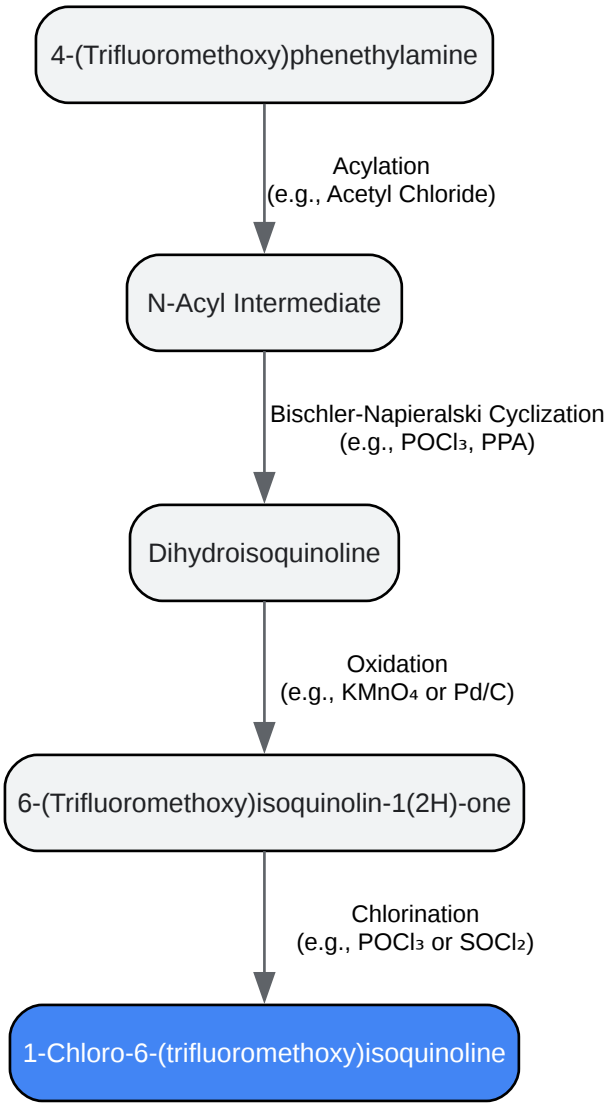
Solubility and Lipophilicity

The presence of the trifluoromethoxy group is expected to confer low solubility in aqueous media and good solubility in common organic solvents like dichloromethane, ethyl acetate, and THF.[7] The calculated LogP (cLogP) is predicted to be high, indicating significant lipophilicity, a property often correlated with cell membrane permeability.

Synthesis and Reactivity

Proposed Synthetic Strategy

A robust synthesis of **1-Chloro-6-(trifluoromethoxy)isoquinoline** can be envisioned through a multi-step sequence based on classical heterocyclic chemistry, such as the Bischler-Napieralski reaction followed by oxidation and chlorination.



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Caption: Proposed Bischler-Napieralski based synthesis of the target compound.

Experimental Protocol: Proposed Synthesis

- Step 1: Acylation. To a solution of 4-(trifluoromethoxy)phenethylamine in dichloromethane, add triethylamine (1.2 eq). Cool the mixture to 0°C and add acetyl chloride (1.1 eq) dropwise. Allow the reaction to warm to room temperature and stir for 4 hours. Quench with water, extract with dichloromethane, dry over Na_2SO_4, and concentrate to yield the N-acyl intermediate.

- Step 2: Cyclization. Heat the N-acyl intermediate from Step 1 in polyphosphoric acid (PPA) or reflux with phosphorus oxychloride ($POCl_3$) in an inert solvent like toluene until TLC analysis indicates the consumption of starting material. This Bischler-Napieralski reaction will yield the corresponding dihydroisoquinoline.

- Step 3: Oxidation. Dissolve the crude dihydroisoquinoline in a suitable solvent and treat with an oxidizing agent such as potassium permanganate or palladium on carbon (Pd/C) under an air atmosphere to form the aromatic isoquinolinone ring system, yielding 6-(trifluoromethoxy)isoquinolin-1(2H)-one.

- Step 4: Chlorination. Reflux the 6-(trifluoromethoxy)isoquinolin-1(2H)-one from Step 3 in an excess of phosphorus oxychloride ($POCl_3$) for 3-5 hours. After cooling, the excess $POCl_3$ is carefully removed under reduced pressure. The residue is then cautiously quenched with ice water and neutralized with a base (e.g., $NaHCO_3$ solution) to precipitate the crude product, which can be purified by column chromatography to yield **1-Chloro-6-(trifluoromethoxy)isoquinoline**.

Key Reactivity: The C1-Chloride as a Synthetic Handle

The primary utility of the title compound in synthetic chemistry lies in the reactivity of the C-1 chloro group. This position is susceptible to SNAr reactions with a wide range of nucleophiles, including:

- O-Nucleophiles: Alcohols and phenols can be used to generate ether linkages.

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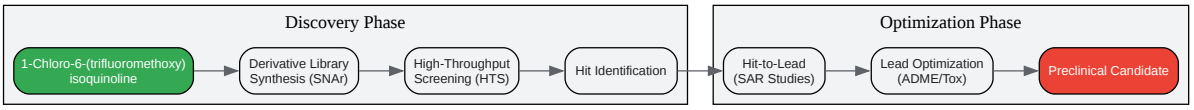
- N-Nucleophiles: Primary and secondary amines are readily coupled to form substituted 1-aminoisoquinolines, a common core in bioactive molecules.
- S-Nucleophiles: Thiols can be introduced to form thioethers.
- C-Nucleophiles: In transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), the chloro group can be replaced with aryl, alkyl, or alkynyl groups.

Applications in Drug Discovery and Development

Rationale for Use as a Molecular Scaffold

This compound is an ideal starting point for building libraries of potential drug candidates. The workflow from this building block to a potential lead candidate follows a logical progression in medicinal chemistry.



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Caption: A generalized workflow for the biological evaluation of new derivatives.

Potential Therapeutic Targets

Derivatives of the isoquinoline scaffold have shown activity against a wide range of biological targets. Libraries synthesized from **1-Chloro-6-(trifluoromethoxy)isoquinoline** could be screened for activity in several key areas:

- Oncology: Many isoquinoline alkaloids exhibit potent anticancer activity by inhibiting topoisomerases, modulating key signaling pathways, or disrupting tubulin polymerization.[2] [5]

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- Infectious Diseases: The isoquinoline nucleus is found in natural products with significant antibacterial and antifungal properties.[3] New derivatives could be explored for their ability to combat drug-resistant pathogens.

- Neurodegenerative Diseases: Certain tetrahydroisoquinoline derivatives have been investigated for their neurochemical properties and potential links to neurotoxin activity, suggesting that modified scaffolds could be designed to interact with targets relevant to diseases like Parkinson's.[1]

Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **1-Chloro-6-(trifluoromethoxy)isoquinoline** is not available, precautions should be based on closely related structures like 1-chloroisoquinoline.[8]

Hazard Identification

- Potential Hazards: Assumed to be harmful if swallowed or in contact with skin.[8] Causes skin and serious eye irritation. May cause respiratory irritation.

- Signal Word: Warning.

Recommended Handling Procedures

- Engineering Controls: Handle only in a well-ventilated area, preferably within a certified fume hood.[9]

- Personal Protective Equipment (PPE): Wear protective gloves, safety goggles with side-shields, and a lab coat.[10]

- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[9]

Storage and Stability

- Storage Conditions: Keep the container tightly closed in a dry, cool, and well-ventilated place.[8] For long-term stability, storage in a refrigerator under an inert atmosphere is recommended.

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- Incompatibilities: Avoid strong oxidizing agents and heat.

Conclusion

1-Chloro-6-(trifluoromethoxy)isoquinoline stands out as a promising and versatile building block for the synthesis of novel chemical entities. Its design incorporates a reactive handle for facile diversification and a trifluoromethoxy group to enhance drug-like properties. The synthetic accessibility and strategic functionalization of this scaffold provide a solid foundation for drug discovery programs targeting a wide range of diseases. Researchers and drug development professionals can leverage this compound to efficiently explore new chemical space and accelerate the identification of next-generation therapeutic agents.

References

- Sigma-Aldrich. SAFETY DATA SHEET: 1-Chloroisoquinoline. Retrieved from [Link]
- Wikipedia. Isoquinoline. Retrieved from [Link]
- National Center for Biotechnology Information. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. Retrieved from [Link]
- National Center for Biotechnology Information. Recent Advances in Synthetic Isoquinoline-Based Derivatives in Drug Design. Retrieved from [Link]
- Organic Chemistry Portal. Isoquinoline synthesis. Retrieved from [Link]
- Amerigo Scientific. Exploring the Chemistry and Applications of Isoquinoline. Retrieved from [Link]
- ResearchGate. (A) Synthesis of biologically important 1-trifluoromethylated... | Download Scientific Diagram. Retrieved from [Link]
- ACS Publications. Synthesis of Isoquinolines and Related Heterocycles under Visible-Light Conditions | The Journal of Organic Chemistry. Retrieved from [Link]
- Zenodo. ROLE OF ISOQUINOLINE IN DRUG DISCOVERY. Retrieved from [Link]

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Sources

- 1. Isoquinoline - Wikipedia [en.wikipedia.org]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Exploring the Chemistry and Applications of Isoquinoline - Amerigo Scientific [amerigoscientific.com]
- 4. zenodo.org [zenodo.org]
- 5. Recent Advances in Synthetic Isoquinoline-Based Derivatives in Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. keyorganics.net [keyorganics.net]
- 10. chemscene.com [chemscene.com]

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